

# An In-depth Technical Guide to the Physicochemical Properties of Calcium Citrate Malate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: 159771-97-8

Cat. No.: B15723049

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## Introduction

**Calcium Citrate Malate** (CCM) is a water-soluble calcium supplement that is a salt of calcium, citric acid, and malic acid.[1] Its variable composition and high bioavailability make it a subject of significant interest in nutritional science and pharmaceutical development. Unlike other calcium salts, CCM's absorption is not dependent on gastric acid, allowing for more flexible administration and making it a suitable option for a wider range of individuals.[2] This technical guide provides a comprehensive overview of the core physicochemical properties of **Calcium Citrate Malate**, complete with quantitative data, detailed experimental protocols, and visualizations to support research and development efforts.

## Physicochemical Properties

**Calcium Citrate Malate** is typically a white to off-white, odorless, fine granular or crystalline powder.[3][4] It is characterized by its high solubility in water compared to other calcium salts

like calcium citrate or calcium carbonate.[\[5\]](#)[\[6\]](#)

## Quantitative Data Summary

The following tables summarize the key quantitative physicochemical properties of **Calcium Citrate Malate**.

| Property            | Value                                                                                                                                                                                                                                          | References |
|---------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------|
| Molecular Formula   | Variable; often cited as $\text{Ca}_6(\text{C}_6\text{H}_5\text{O}_7)_2(\text{C}_4\text{H}_4\text{O}_5)_3 \cdot 6\text{H}_2\text{O}$ or $(\text{C}_6\text{H}_7\text{O}_7)_x \cdot (\text{C}_4\text{H}_5\text{O}_5)_y \cdot (\text{Ca}^{2+})_z$ | [7]        |
| Molecular Weight    | Variable; typically in the range of 364.27 to 1123.1 g/mol for different complexes. A common form has a molecular weight of 1122.98 g/mol .                                                                                                    | [3][7]     |
| Appearance          | White to off-white fine granules or crystalline powder.                                                                                                                                                                                        | [3][4]     |
| Solubility in Water | Approximately 0.5 g/100 mL at 20°C. One specific complex (6:2:3 ratio) has a reported solubility of 1.10 g/100 mL at 25°C.                                                                                                                     | [1][6]     |
| pH (1% solution)    | 6.0 - 8.0                                                                                                                                                                                                                                      | [3]        |
| Calcium Content     | Typically 20.0% - 24.0% on a dried basis.                                                                                                                                                                                                      | [3]        |
| Loss on Drying      | $\leq 5.0\%$                                                                                                                                                                                                                                   | [3]        |
| Hygroscopicity      | Generally described as slightly hygroscopic, readily forms hydrates. Quantitative data is not readily available in the literature.                                                                                                             | [8]        |
| Particle Size       | Can be controlled through manufacturing processes such as grinding and sieving, often to less than 1 millimeter.                                                                                                                               | [2]        |

## Experimental Protocols

Detailed methodologies for the characterization of **Calcium Citrate Malate** are crucial for quality control and research. The following are protocols for key analytical tests.

### Determination of Calcium Content by Titration

This method is adapted from the United States Pharmacopeia (USP) monograph for Calcium Citrate.[9]

Principle: Calcium ions are titrated with a standardized solution of edetate disodium (EDTA) at an alkaline pH using a suitable indicator.

Reagents and Apparatus:

- Edetate Disodium (EDTA), 0.05 M, standardized
- Hydrochloric Acid, 3N
- Sodium Hydroxide, 1N
- Hydroxy Naphthol Blue indicator
- Magnetic stirrer and stir bar
- 250 mL beaker
- 50 mL buret

Procedure:

- Accurately weigh approximately 350 mg of the **Calcium Citrate Malate** sample, previously dried at 150°C to a constant weight.
- Transfer the sample to a 250 mL beaker.
- Add 10 mL of water and 2 mL of 3N hydrochloric acid and swirl to dissolve.
- Dilute with water to about 100 mL.

- While stirring, add approximately 30 mL of 0.05 M EDTA from a 50 mL buret.
- Add 15 mL of 1N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.
- Continue the titration with 0.05 M EDTA to a distinct blue endpoint.
- Perform a blank determination and make any necessary correction.

Calculation: Each mL of 0.05 M edetate disodium is equivalent to 2.004 mg of Ca.

## Identification of Citrate and Malate by High-Performance Liquid Chromatography (HPLC)

This is a general method for the analysis of organic acids.

Principle: Citrate and malate are separated by reverse-phase HPLC with UV detection.

Reagents and Apparatus:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m)
- Mobile phase: 0.05 M potassium phosphate buffer, pH adjusted to 2.5 with phosphoric acid
- Standard solutions of citric acid and malic acid
- Sample solution: Accurately weigh and dissolve the CCM sample in the mobile phase.

Chromatographic Conditions:

- Flow rate: 1.0 mL/min
- Detection wavelength: 210 nm
- Injection volume: 20  $\mu$ L
- Column temperature: 30°C

**Procedure:**

- Inject the standard solutions to determine the retention times of citrate and malate.
- Inject the sample solution.
- Compare the retention times of the peaks in the sample chromatogram with those of the standards for identification.

## **Thermal Analysis (Thermogravimetric Analysis - TGA / Differential Scanning Calorimetry - DSC)**

Principle: TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow into or out of a sample as it is heated or cooled. These techniques are used to determine thermal stability, decomposition pathways, and water of hydration.

**Apparatus:**

- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)

**General TGA Protocol:**

- Accurately weigh a small amount of the CCM sample (5-10 mg) into a TGA pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10°C/min) over a specified temperature range (e.g., ambient to 1000°C).
- Record the mass loss as a function of temperature. The resulting curve can be used to identify dehydration and decomposition steps.[\[10\]](#)

**General DSC Protocol:**

- Accurately weigh a small amount of the CCM sample (2-5 mg) into a DSC pan and seal it.
- Heat the sample under a controlled atmosphere at a constant heating rate (e.g., 10°C/min).

- Record the heat flow as a function of temperature to identify endothermic (e.g., melting, dehydration) and exothermic (e.g., crystallization, decomposition) events.

## X-Ray Powder Diffraction (XRPD)

Principle: XRPD is used to identify the crystalline phases of a material by analyzing the diffraction pattern of X-rays scattered by the sample.

Apparatus:

- X-ray powder diffractometer with a suitable X-ray source (e.g., Cu K $\alpha$  radiation)

Procedure:

- Prepare a finely powdered, homogeneous sample of CCM.
- Mount the sample in the diffractometer.
- Scan the sample over a range of  $2\theta$  angles (e.g.,  $5^\circ$  to  $70^\circ$ ).
- The resulting diffraction pattern, a plot of intensity versus  $2\theta$ , is a fingerprint of the crystalline structure and can be compared to reference patterns for phase identification.[\[11\]](#)

## Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies functional groups in a molecule by measuring the absorption of infrared radiation. It is useful for confirming the presence of carboxylate groups and their coordination to the calcium ion.

Apparatus:

- FTIR spectrometer

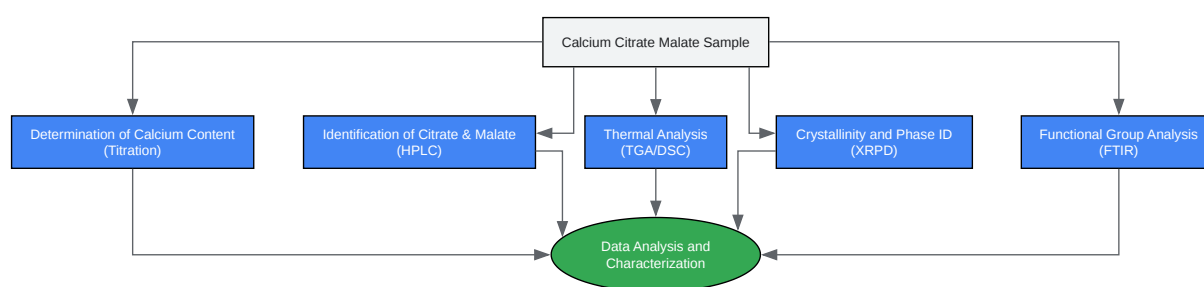
Procedure:

- Prepare a sample for analysis, typically by mixing a small amount of CCM with potassium bromide (KBr) and pressing it into a pellet, or by using an Attenuated Total Reflectance (ATR) accessory.

- Acquire the infrared spectrum over the mid-infrared range (e.g., 4000-400  $\text{cm}^{-1}$ ).
- Analyze the positions and intensities of the absorption bands. The characteristic asymmetric and symmetric stretching vibrations of the carboxylate groups ( $\text{COO}^-$ ) are typically observed in the 1650-1540  $\text{cm}^{-1}$  and 1440-1360  $\text{cm}^{-1}$  regions, respectively. The difference between these frequencies can provide information about the coordination mode of the carboxylate ligands to the calcium ion.[12]

## Visualizations

### Experimental Workflow for CCM Characterization

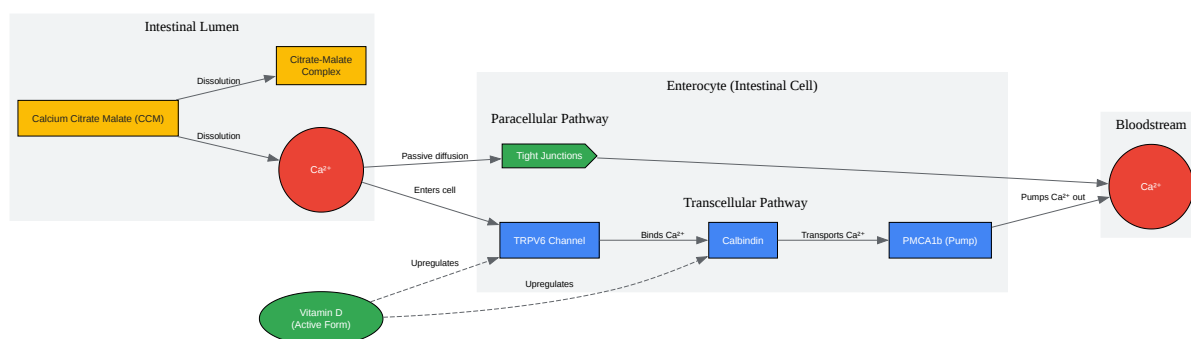


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*Workflow for physicochemical characterization of CCM.*

## Intestinal Absorption Pathway of Calcium from CCM

The absorption of calcium from **Calcium Citrate Malate** in the small intestine occurs through two primary pathways: the transcellular and paracellular routes. The transcellular pathway is an active transport process regulated by Vitamin D, primarily in the duodenum. The paracellular pathway is a passive process that occurs throughout the small intestine.[13][14]



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*Intestinal calcium absorption from CCM.*

## Conclusion

**Calcium Citrate Malate** presents a unique profile of physicochemical properties, most notably its enhanced solubility and high bioavailability, which distinguish it from other calcium supplements. This guide provides a foundational understanding of these properties and the experimental methodologies required for their characterization. The provided visualizations offer a clear overview of both the analytical workflow and the biological fate of calcium from CCM. This information is intended to be a valuable resource for researchers and professionals in the fields of nutritional science and pharmaceutical development, facilitating further innovation and application of this important calcium source.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Calcium Citrate Malate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15723049/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-calcium-citrate-malate]

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